

# Personal protective equipment for handling 5-Ethyl-biphenyl-2-ol

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## Compound of Interest

Compound Name: 5-Ethyl-biphenyl-2-ol

Cat. No.: B15369162

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## Essential Safety and Handling Guide for 5-Ethyl-biphenyl-2-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **5-Ethyl-biphenyl-2-ol**, ensuring the well-being of laboratory personnel and adherence to safety protocols. The following procedures are based on established safety guidelines for phenolic compounds and aim to minimize exposure risks and environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

**5-Ethyl-biphenyl-2-ol** is classified with specific hazard statements indicating potential health and environmental risks.<sup>[1]</sup> Appropriate PPE is mandatory to mitigate these risks.

Hazard Classification:

Hazard Statement	Description	GHS Pictogram
H315	Causes skin irritation. <a href="#">[1]</a>	GHS07
H318 / H319	Causes serious eye damage / irritation. <a href="#">[1]</a>	GHS07
H335	May cause respiratory irritation. <a href="#">[1]</a>	GHS07
H410	Very toxic to aquatic life with long lasting effects.	GHS09

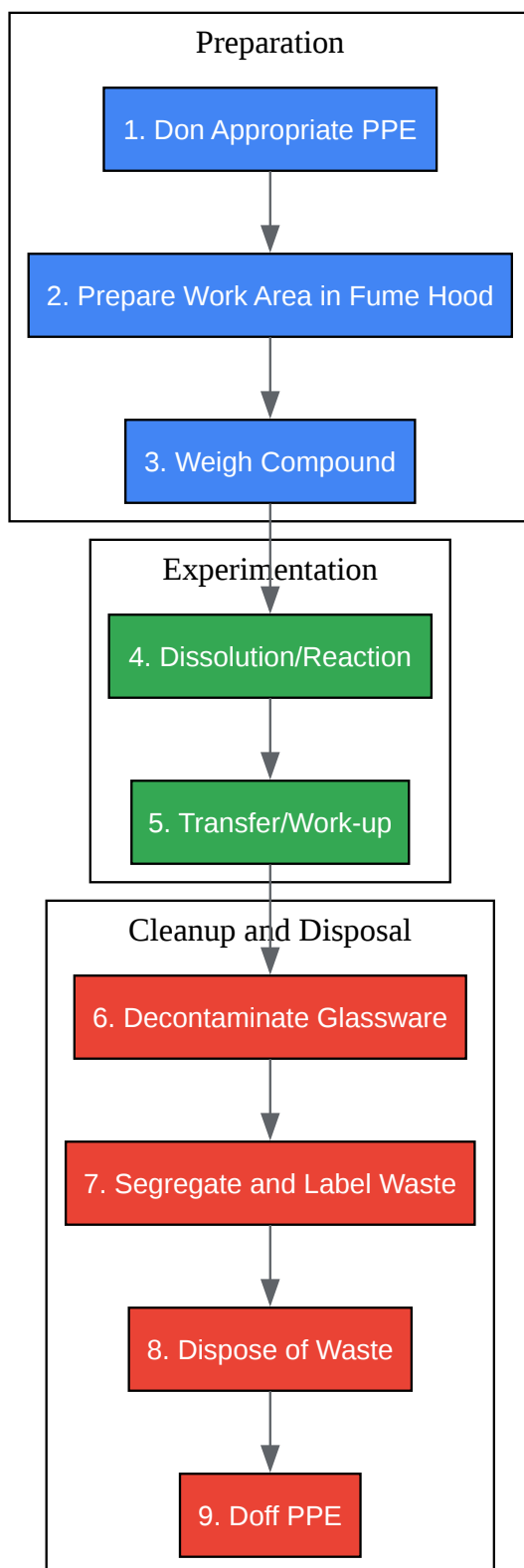
Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[2][3][4][5]	Protects against splashes that can cause serious eye damage.
Hand Protection	Wear butyl rubber or neoprene gloves.[3][5] Nitrile gloves may be suitable for incidental contact with dilute solutions but should be changed immediately upon contact.[5]	Prevents skin irritation and absorption. Phenol and its derivatives can be absorbed through the skin.[3]
Body Protection	A fully buttoned lab coat is required. For tasks with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended.[3][5]	Protects against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood is required.[2][5] If engineering controls are not sufficient, a respirator with an appropriate filter may be necessary.[2][4]	Minimizes inhalation of vapors or dust which can cause respiratory irritation.

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial when working with **5-Ethyl-biphenyl-2-ol** to ensure a safe laboratory environment.

Experimental Workflow for Handling **5-Ethyl-biphenyl-2-ol**:



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